

(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol chemical structure

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Compound of Interest

Compound Name: (R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol

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An In-depth Technical Guide to **(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol**, a key chiral building block in synthetic organic chemistry and drug development. This document details its chemical structure, physicochemical properties, and its role in the synthesis of complex molecules.

Chemical Identity and Structure

(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol is a chiral compound widely utilized in the synthesis of pharmaceuticals. Its structure incorporates a benzyl ether, a Boc-protected amine, and a primary alcohol functional group.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	tert-butyl (R)-(1-(benzyloxy)-3-hydroxypropan-2-yl)carbamate
Synonym	(R)-(+)-3-Benzyloxy-2-(tert-butoxycarbonylamino)-1-propanol[1]
CAS Number	127559-33-5[1][2][3]
Molecular Formula	C ₁₅ H ₂₃ NO ₄ [2][3]
Linear Formula	C ₆ H ₅ CH ₂ OCH ₂ CH[NHCO ₂ C(CH ₃) ₃]CH ₂ OH[1]
SMILES String	CC(C)(C)OC(=O)N--INVALID-LINK--COc1ccccc1[1]
InChI Key	MSIDLARYVJJEQY-CYBMUJFWSA-N[1]

Below is a 2D representation of the chemical structure.

A 2D representation of **(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol**.

Physicochemical Properties

The physical and chemical properties of this compound are critical for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Data

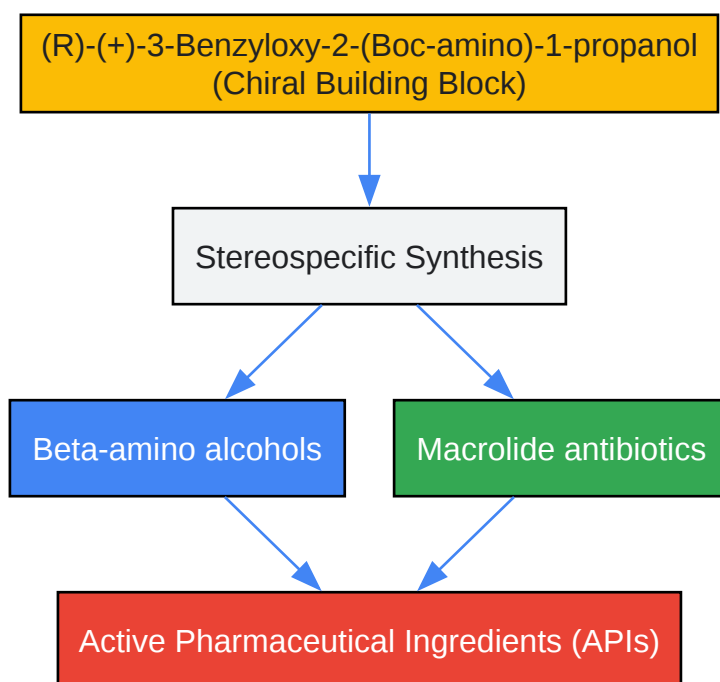
Property	Value
Molecular Weight	281.35 g/mol [1][2]
Melting Point	66-69 °C
Optical Activity	[α] ₂₀ /D +14°, c = 1 in chloroform
Purity	≥98%[1]
Appearance	Not specified
Storage Class	11 - Combustible Solids

Role in Pharmaceutical Synthesis

(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol serves as a crucial chiral intermediate in the synthesis of various pharmaceutical compounds. Its stereospecific nature is essential for producing enantiomerically pure target molecules.

Notably, it is a cornerstone in the creation of beta-amino alcohols and 15-membered macrolide antibiotics, which are vital for treating conditions ranging from heart disease to respiratory infections.[4] The efficacy and safety of the final drug products are directly dependent on the quality and purity of such chiral raw materials.[4]

The diagram below illustrates the logical relationship of this compound as a building block in pharmaceutical synthesis.



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Role as a chiral intermediate in pharmaceutical synthesis.

Experimental Protocols

While a specific, detailed synthesis protocol for **(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol** is not readily available in the provided search results, a general understanding can

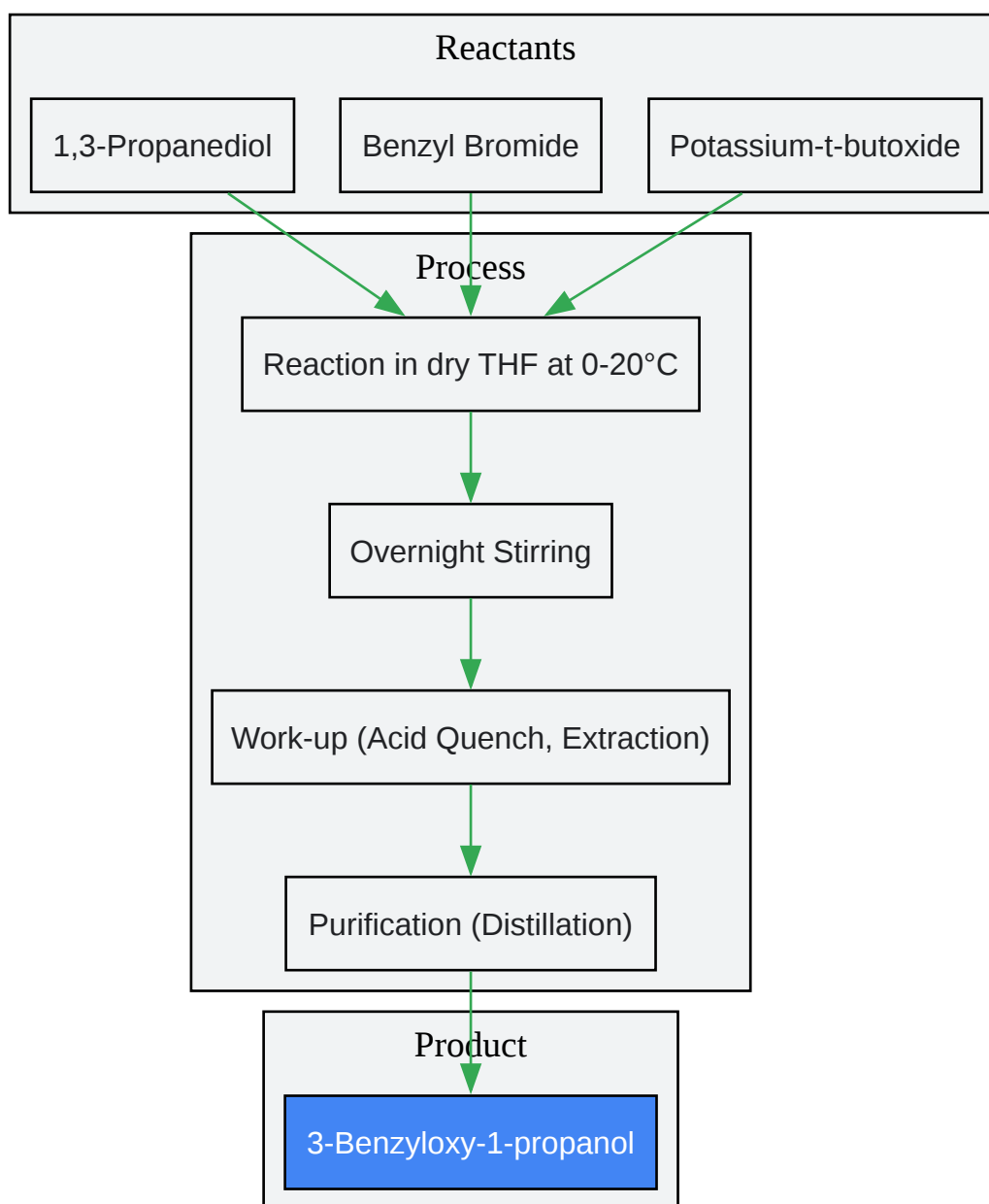
be derived from related syntheses. The synthesis of beta-amino alcohols often involves the stereospecific reduction of α -amino ketones. A novel method for synthesizing optically pure beta-amino alcohols involves the reaction of an α -hydroxy ketone with a chiral amine, followed by reduction.[5]

A synthetic precursor, 3-Benzyloxy-1-propanol, can be synthesized from 1,3-propanediol and benzyl bromide.

Synthesis of 3-Benzyloxy-1-propanol:

- A solution of 1,3-propanediol (0.5 moles) and benzyl bromide (0.5 moles) in dry tetrahydrofuran (500 mL) is cooled to 0°C.[6]
- Potassium-t-butoxide (0.5 moles) is added in portions, maintaining the temperature below 20°C.[6]
- The mixture is stirred at room temperature overnight.[6]
- The reaction mixture is then poured into 2N HCl and water.[6]
- After saturation with NaCl, the mixture is extracted with ether.[6]
- The organic phase is washed, dried, and evaporated to yield an oil.[6]
- The crude product is purified by distillation to give pure 3-Benzyloxy-1-propanol.[6]

The workflow for this precursor synthesis is outlined below.



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Synthesis workflow for the precursor 3-Benzyloxy-1-propanol.

Safety Information

For research and laboratory use only. This compound is not intended for diagnostic or therapeutic use.[2][7] It is classified as a combustible solid. Standard laboratory safety protocols should be followed when handling this chemical, including the use of personal protective equipment.

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on publicly available data. It is not a substitute for rigorous, peer-reviewed research and experimental validation.

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